

N-Ethoxy-3-iodobenzamide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N*-ethoxy-3-iodobenzamide

Cat. No.: B15081813

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CAS Number: 290839-75-7

This technical guide provides a comprehensive overview of the chemical properties, potential applications, and synthetic considerations for **N-Ethoxy-3-iodobenzamide**. While specific experimental data for this compound is limited in publicly available literature, this document draws upon information from structurally related iodobenzamide derivatives to infer potential areas of research and application for drug development professionals and scientists.

Chemical Properties

N-Ethoxy-3-iodobenzamide is a substituted benzamide with a molecular formula of C9H10INO2 and a molecular weight of 291.09 g/mol .^[1] The presence of an iodine atom on the aromatic ring and an ethoxy group on the amide nitrogen are key structural features that likely influence its chemical reactivity and biological activity.

Property	Value	Source
CAS Number	290839-75-7	[2]
Molecular Formula	C9H10INO2	[1]
Molecular Weight	291.09 g/mol	[1]
Synonyms	N-Ethoxy-3-iodo-benzamide	

Potential Applications and Research Directions

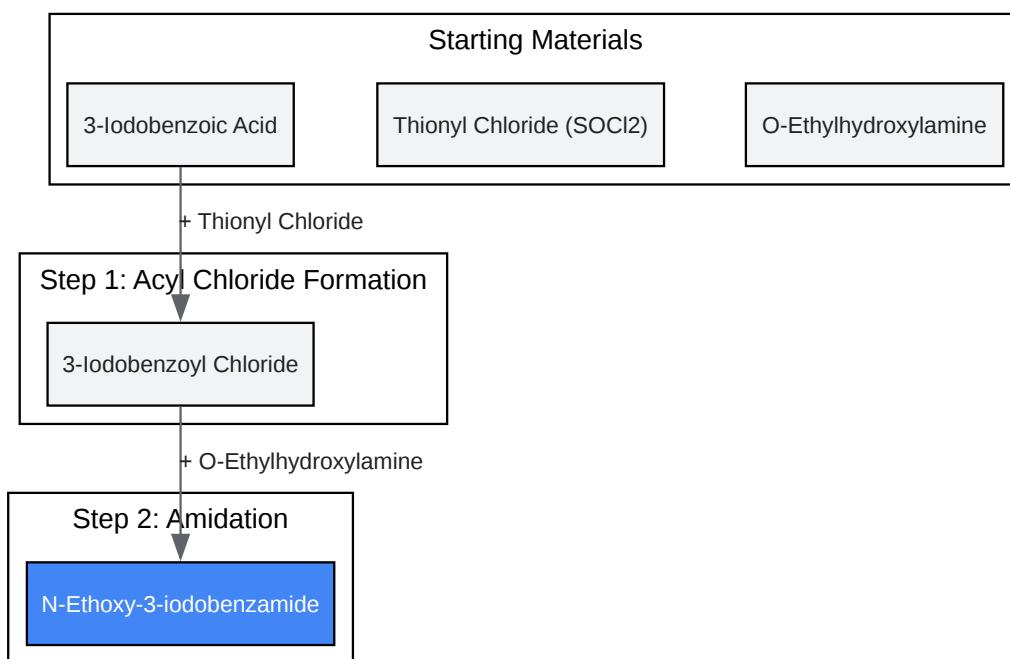
While specific biological activities for **N-Ethoxy-3-iodobenzamide** have not been extensively reported, the broader class of iodobenzamides has shown utility in several areas of research, suggesting potential avenues for investigation.

- **Precursor for Radioligands:** The iodine atom can be substituted with a radioactive isotope of iodine (e.g., ^{123}I , ^{125}I , or ^{131}I). This makes **N-Ethoxy-3-iodobenzamide** a potential precursor for the synthesis of radiolabeled molecules for use in imaging techniques such as Positron Emission Tomography (PET) and Single-Photon Emission Computed Tomography (SPECT). These imaging agents are valuable tools in drug discovery and clinical diagnostics.
- **Chemical Synthesis Intermediate:** The carbon-iodine bond is susceptible to various cross-coupling reactions, such as Suzuki, Sonogashira, and Buchwald-Hartwig reactions. This allows for the facile introduction of a wide range of functional groups at the 3-position of the benzamide scaffold, enabling the synthesis of diverse chemical libraries for screening and drug discovery.
- **Enzyme Inhibition:** Substituted benzamides are a well-established class of compounds with a broad range of biological activities, including enzyme inhibition. For example, the structurally related compound, 4-Hydroxy-3-iodobenzamide, has been investigated as an inhibitor of tyrosinase, a key enzyme in melanin synthesis. It is plausible that **N-Ethoxy-3-iodobenzamide** could exhibit inhibitory activity against various enzymatic targets.

Synthesis

A potential synthetic route to **N-Ethoxy-3-iodobenzamide** could involve the amidation of 3-iodobenzoyl chloride with O-ethylhydroxylamine. This straightforward approach would leverage commercially available starting materials.

Potential Synthesis of N-Ethoxy-3-iodobenzamide

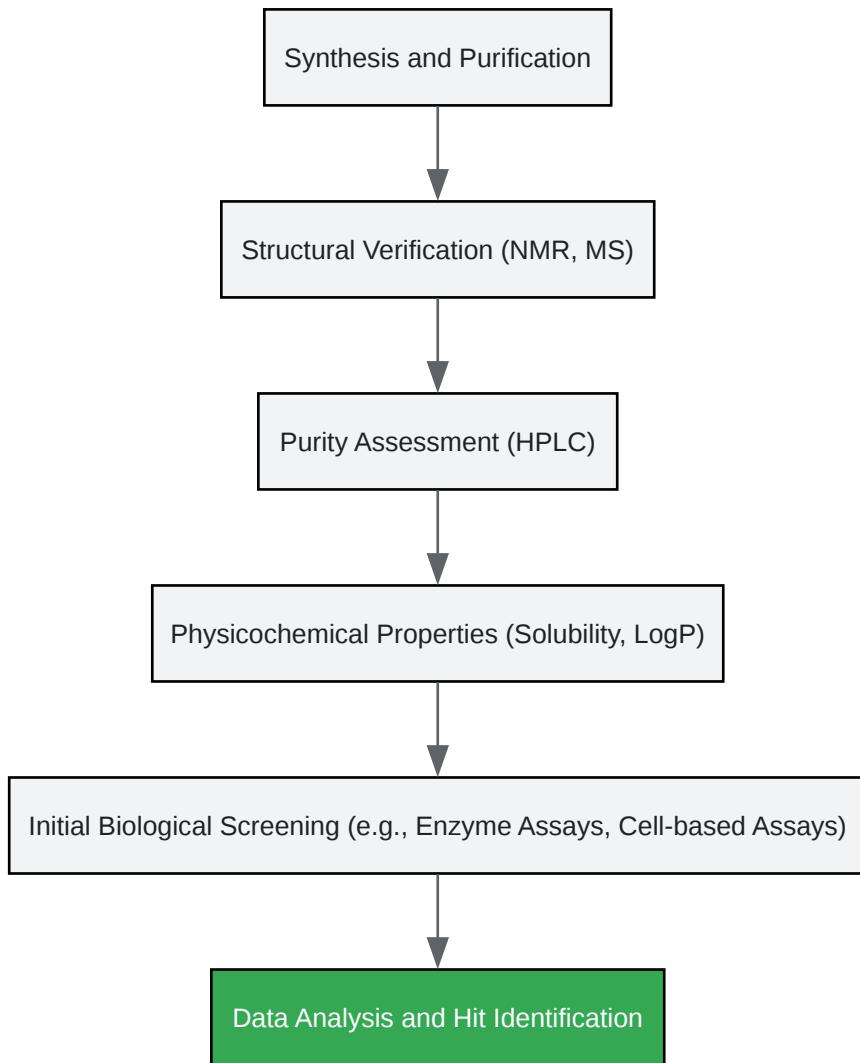
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Caption: A potential two-step synthesis of **N-Ethoxy-3-iodobenzamide**.

Experimental Protocols

Due to the lack of specific published studies on **N-Ethoxy-3-iodobenzamide**, detailed experimental protocols are not available. However, a general workflow for the characterization and initial biological screening of this compound would typically involve the following steps.

General Experimental Workflow for Compound Characterization

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References

- 1. 4-Hydroxy-3-iodobenzamide | Benchchem [benchchem.com]
- 2. N-Ethoxy-3-iodobenzamide | 290839-75-7 [chemicalbook.com]
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